

Benchmarking Human Gastrin I (1-14) Activity Against Published Data: A Comparative Guide

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Compound of Interest

Compound Name: Gastrin I (1-14), human

Cat. No.: B612673

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the biological activity of human Gastrin I (1-14) with data from published literature. The information is intended to serve as a benchmark for researchers utilizing this peptide in their studies. All quantitative data is summarized in structured tables, and detailed experimental methodologies for key assays are provided.

Quantitative Activity Data

The biological activity of human Gastrin I and its fragments is primarily mediated through the cholecystikinin-2 (CCK2) receptor. The following tables summarize key performance indicators from published studies, focusing on receptor binding affinity, second messenger activation, and cellular proliferation. While specific data for the 1-14 fragment is limited in publicly available literature, data for the closely related and well-studied human Gastrin I (Gastrin-17) is provided as a benchmark.

Parameter	Ligand	Cell Line/System	Value	Reference
Binding Affinity (Ki)	Human Gastrin-17	Cells expressing CCK2 Receptor	~ 0.3 - 1 nM	[1]
IC50	Minigastrin Analog	A431-CCK2R cells	0.69 ± 0.09 nM	[2]

Table 1: Receptor Binding Affinity. This table outlines the binding affinity of gastrin peptides to the CCK2 receptor. K_i and IC_{50} values are common measures of binding affinity in competitive binding assays.

Parameter	Ligand	Cell Line/System	Value (EC_{50})	Reference
Inositol Phosphate Accumulation	Gastrin	Rabbit Parietal Cells	0.142 ± 0.016 nM	[3]
Inositol Phosphate Accumulation	Human Gastrin-17	Rabbit Fundic Mucosal Cells	$\sim 0.3 - 2.7$ nM	[4]
Intracellular Calcium Mobilization	Human Gastrin-17	Gastric Myofibroblasts	10 nM (effective concentration)	[5]
Histamine Release	Human Gastrin-17	Rabbit Fundic Mucosal Cells	~ 0.2 nM	[4]

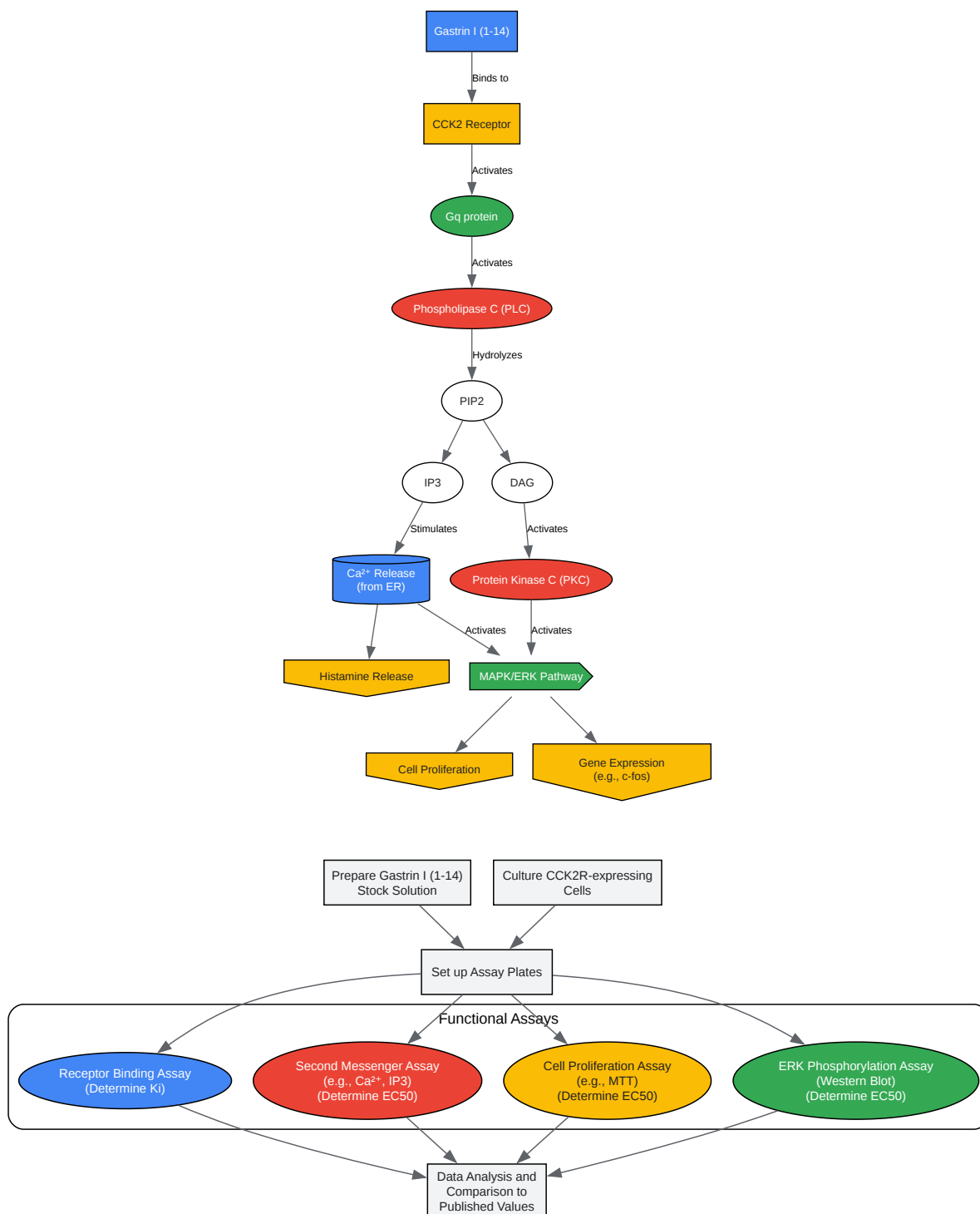
Table 2: Second Messenger Activation. This table presents the potency of gastrin peptides in stimulating key second messenger pathways downstream of CCK2 receptor activation.

Parameter	Ligand	Cell Line/System	Value (EC_{50})	Reference
Gastric Epithelial Cell Proliferation	Gastrin I (human)	Not Specified	6.2 pM	[6]
c-fos Induction (Proliferation marker)	Gastrin-17	AR42JB13 (rat pancreatic) & Colo 320 (human colorectal) cells	Dose-dependent increase	

Table 3: Cell Proliferation. This table showcases the mitogenic activity of gastrin peptides on various cell types.

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathways activated by Gastrin I and a typical experimental workflow for assessing its biological activity.



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References

- 1. Structural basis of cholecystokinin receptor binding and regulation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Gastrin and CCK-8 induce inositol 1,4,5-trisphosphate formation in rabbit gastric parietal cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. "Gastrin" and "CCK" receptors on histamine- and somatostatin-containing cells from rabbit fundic mucosa--I. Characterization by means of agonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Characterization of gastrin-cholecystokinin 2 receptor interaction in relation to c-fos induction - PubMed [pubmed.ncbi.nlm.nih.gov]
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